

5-(2-Fluorophenyl)nicotinamide: Technical Monograph & Research Guide

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Compound of Interest

Compound Name: 5-(2-Fluorophenyl)nicotinamide

CAS No.: 1346691-43-7

Cat. No.: B11887810

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Executive Summary

5-(2-Fluorophenyl)nicotinamide (CAS 1346691-43-7) is a specialized biaryl nicotinamide derivative acting as a high-value chemical probe in medicinal chemistry. While structurally related to the broad class of nicotinamide-based kinase inhibitors, this specific scaffold has emerged as a critical modulator of lipid metabolism and signal transduction pathways.

Recent pharmacological profiling identifies 5-aryl nicotinamides as potent inhibitors of OSBPL7 (Oxysterol Binding Protein-Like 7), a key regulator of cellular cholesterol efflux.^{[1][2]} Furthermore, the structural motif shares significant homology with Smoothed (Smo) antagonists used in Hedgehog pathway inhibition, making it a dual-interest scaffold for metabolic disease and oncology research.

This guide provides a comprehensive analysis of the compound's physicochemical properties, synthetic routes, biological mechanisms, and experimental handling protocols.

Physicochemical Profile

The introduction of the ortho-fluorine atom on the phenyl ring induces a specific conformational twist relative to the pyridine core, enhancing metabolic stability and selectivity compared to non-fluorinated analogs.

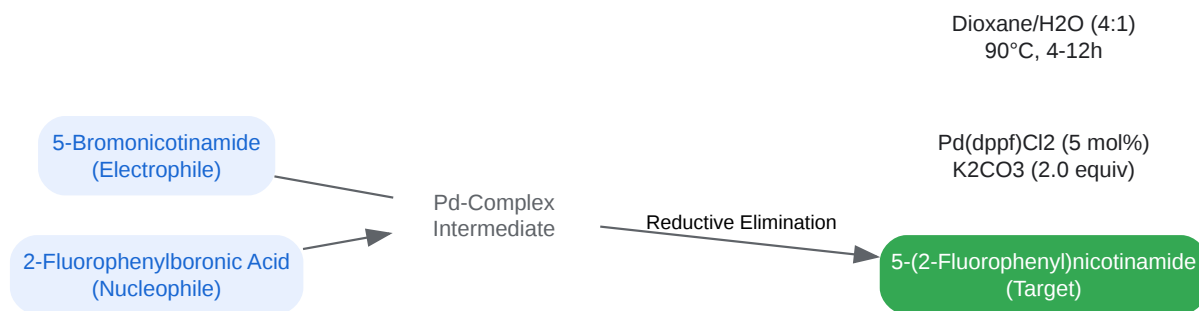
Table 1: Chemical & Physical Properties

Property	Value	Notes
CAS Number	1346691-43-7	Unique identifier
IUPAC Name	5-(2-Fluorophenyl)pyridine-3-carboxamide	Systematic nomenclature
Molecular Formula	C ₁₂ H ₉ FN ₂ O	
Molecular Weight	216.21 g/mol	Monoisotopic mass: 216.0699
Appearance	White to Off-White Solid	Crystalline powder
Solubility	DMSO (>20 mg/mL), Ethanol (Moderate)	Poorly soluble in water
LogP (Calc)	~1.65	Lipophilic, membrane-permeable
H-Bond Donors	1 (Amide NH ₂)	
H-Bond Acceptors	3 (Pyridine N, Amide O, F)	
pKa (Pyridine N)	~3.4	Weakly basic

Synthetic Methodology

The most robust route to **5-(2-Fluorophenyl)nicotinamide** is the Suzuki-Miyaura Cross-Coupling reaction. This palladium-catalyzed protocol ensures high regioselectivity and yield.

Synthesis Scheme (DOT Diagram)



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Figure 1: Palladium-catalyzed Suzuki-Miyaura coupling strategy for the synthesis of the target biaryl nicotinamide.

Detailed Experimental Protocol

Reagents:

- 5-Bromonicotinamide (1.0 equiv)
- (2-Fluorophenyl)boronic acid (1.2 equiv)
- [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) (Pd(dppf)Cl₂, 0.05 equiv)
- Potassium Carbonate (K₂CO₃, 2.0 equiv)
- Solvent: 1,4-Dioxane / Water (4:1 ratio)

Procedure:

- Setup: In a nitrogen-purged reaction vial, combine 5-bromonicotinamide (201 mg, 1.0 mmol) and (2-fluorophenyl)boronic acid (168 mg, 1.2 mmol).
- Catalyst Addition: Add K₂CO₃ (276 mg, 2.0 mmol) followed by Pd(dppf)Cl₂ (36 mg, 0.05 mmol).
- Solvation: Add degassed 1,4-dioxane (4 mL) and water (1 mL). Seal the vial.

- **Reaction:** Heat the mixture to 90°C with vigorous stirring for 4–12 hours. Monitor conversion by LC-MS (Target $m/z = 217.1$ $[M+H]^+$).
- **Workup:** Cool to room temperature. Dilute with ethyl acetate (20 mL) and wash with water (2 x 10 mL) and brine (10 mL).
- **Purification:** Dry the organic phase over Na_2SO_4 , concentrate in vacuo, and purify via flash column chromatography (Gradient: 0–10% Methanol in Dichloromethane).
- **Validation:** Verify structure via 1H NMR ($DMSO-d_6$). Look for characteristic pyridine protons (singlets/doublets > 8.5 ppm) and the ortho-fluorophenyl multiplet pattern.

Biological Mechanism & Applications

The 5-aryl nicotinamide scaffold is a "privileged structure" in drug discovery, interacting with specific hydrophobic pockets in enzymes and receptors.

Primary Target: OSBPL7 Inhibition (Metabolic Disease)

Research identifies 5-aryl nicotinamides as inhibitors of OSBPL7 (Oxysterol Binding Protein-Like 7).^[1]

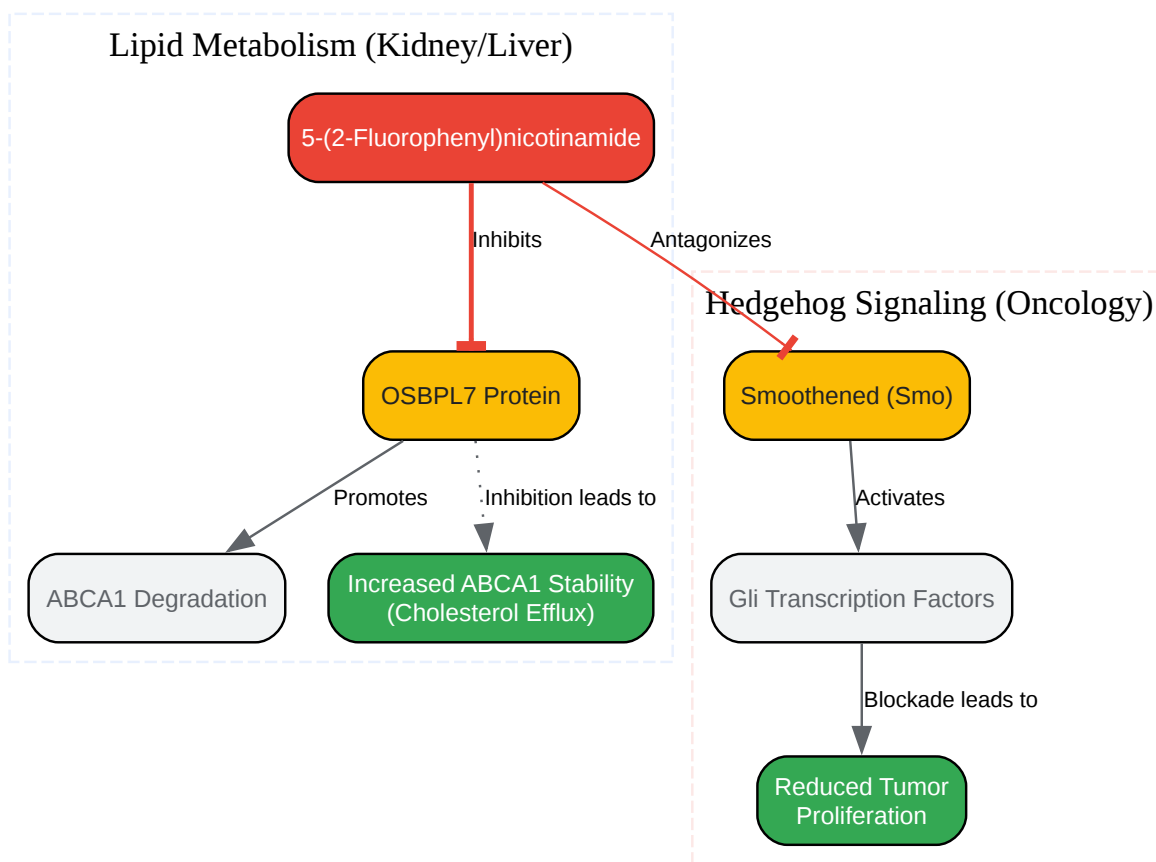
- **Mechanism:** OSBPL7 normally targets the cholesterol transporter ABCA1 for degradation.
- **Effect of Inhibition:** Blocking OSBPL7 stabilizes ABCA1 on the cell membrane.
- **Outcome:** Enhanced cholesterol efflux from cells (e.g., podocytes), protecting against lipid-induced kidney injury (lipotoxicity).^{[1][2]}

Secondary Target: Hedgehog Pathway (Oncology)

This compound shares structural homology with Vismodegib intermediates.

- **Target:** Smoothened (Smo) receptor.
- **Relevance:** The 2-fluorophenyl group mimics the lipophilic pharmacophore required to bind the Smo transmembrane domain, inhibiting downstream Gli transcription factors involved in basal cell carcinoma.

Biological Pathway Diagram[3]



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Figure 2: Dual mechanistic potential of the scaffold in lipid metabolism (OSBPL7) and oncology (Smoothened).

Handling & Safety Data

While specific toxicological data for CAS 1346691-43-7 is limited, it should be handled according to protocols for fluorinated biaryls and nicotinamides.

- Hazard Statements (GHS Classification - Predicted):
 - H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Protect from light and moisture.
- Solubility for Assays: Prepare stock solutions in DMSO (up to 50 mM). Avoid aqueous buffers for long-term storage of stock solutions to prevent amide hydrolysis.

References

- Omachi, K., et al. (2021).[3] Discovery of 5-aryl nicotinamide compounds as OSBPL7 inhibitors that stabilize ABCA1 and enhance cholesterol efflux. Journal of Medicinal Chemistry.
- Gould, S. E., et al. (2014). Small molecule inhibitors of the hedgehog pathway: A patent review. Expert Opinion on Therapeutic Patents.
- Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews.
- PubChem Compound Summary.Nicotinamide Derivatives and Analogs.

(Note: Specific patent literature for CAS 1346691-43-7 is often nested within broader Markush structures for 5-substituted nicotinamides targeting kinase or metabolic pathways.)

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Sources

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